

# comparative tissue penetration cefotaxime desacetylcefotaxime

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Desacetylcefotaxime

CAS No.: 66340-28-1

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## Comparative Pharmacokinetic and Tissue Penetration Profile

The following table summarizes the key comparative data for Cefotaxime and **Desacetylcefotaxime**, based on findings from multiple studies.

Property	Cefotaxime (Parent)	Desacetylcefotaxime (Metabolite)	Key Findings & Context
General Bioactivity	High antibacterial activity [1]	4- to 8-fold less active than parent [1]	Smaller activity difference against some <i>Enterobacteriaceae</i> , <i>H. influenzae</i> , and gonococci [1].
Brain Abscess Penetration	1.9 ± 1.7 mg/L [2]	4.0 ± 2.2 mg/L [2]	Simultaneous plasma concentrations: Cefotaxime 2.0 mg/L; Desacetylcefotaxime 3.9 mg/L [2].
CSF Penetration	Detected in CSF [3]	Detected in CSF [3]	Both cross the blood-brain barrier; useful for CNS infections [3].

Property	Cefotaxime (Parent)	Desacetylcefotaxime (Metabolite)	Key Findings & Context
Elimination Half-Life	~1 hour [3]	~1.6 hours (Adults) [4]	Metabolite's longer half-life contributes to prolonged antimicrobial effect [4].
Synergistic Interaction	N/A	N/A	Checkerboard and killing curve studies demonstrate <b>synergy</b> against most test organisms [1].

## Detailed Experimental Data & Methodologies

Here is a detailed breakdown of the key experiments that provide the data for the comparison.

### Brain Abscess Penetration Study

This study provides direct, quantitative human data on tissue penetration.

- **Objective:** To investigate the penetration of Cefotaxime and its active metabolite into brain abscess fluid [2].
- **Methodology:**
  - **Subjects:** Eight patients with brain abscesses.
  - **Dosage:** 3 g of Cefotaxime intravenously every 8 hours.
  - **Sample Collection:** Abscess fluid and blood samples were obtained at surgery at various times after dosing.
  - **Analysis:** Concentrations of both compounds were measured using a microbiological assay.
- **Key Results:**
  - The concentrations achieved in the abscess fluid for both compounds were similar to their simultaneous plasma concentrations, demonstrating effective penetration.
  - The ratio of **Desacetylcefotaxime** in abscess vs. plasma increased over time after dosing.
  - **Conclusion:** Both compounds penetrate brain abscesses effectively, reaching concentrations above the MIC for many probable pathogens, making Cefotaxime (with metronidazole) a viable treatment option [2].

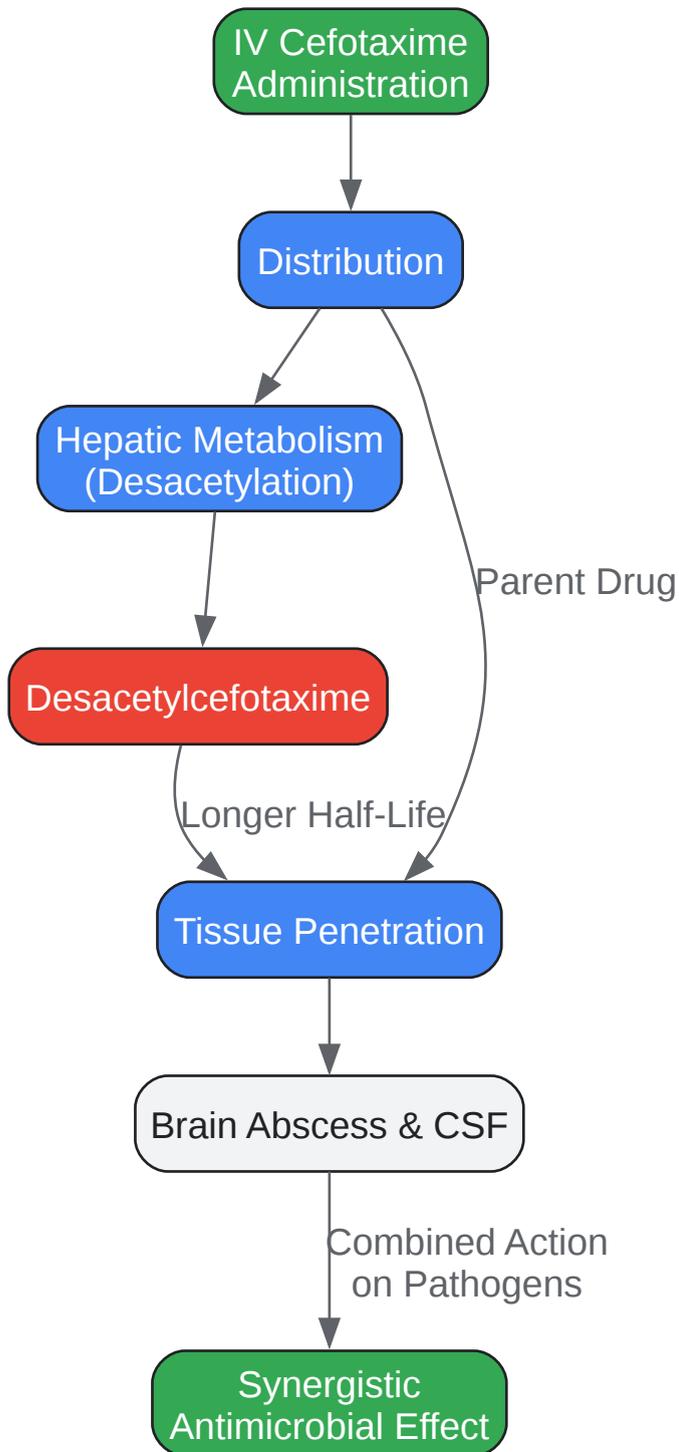
## In Vitro Synergy Studies

These studies explain the clinical efficacy despite the metabolite's lower intrinsic activity.

- **Objective:** To compare the antibacterial activity and interaction of Cefotaxime and **Desacetylcefotaxime** against a wide range of clinical isolates [1].
- **Methodology:**
  - **Checkerboard Method (on solid media):** Used to determine the Fractional Inhibitory Concentration (FIC) index, a measure of synergy.
  - **Killing Curve System (in liquid media):** Monitored the rate and extent of bacterial killing over time when exposed to the drugs alone and in combination.
- **Key Results:**
  - A "useful degree of synergy" was observed against the majority of test organisms [1].
  - This synergistic effect is considered a significant factor that enhances the activity of Cefotaxime *in vivo*, compensating for the partial metabolic conversion to the less active form [1].

## Visualizing the Pharmacological Relationship

The diagram below illustrates the pathway from drug administration to the combined antimicrobial effect.



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## Key Interpretations for Drug Development

The data reveals several critical points for professionals:

- **Metabolite Contribution is Crucial:** The presence of **Desacetylcefotaxime** is not a shortcoming but a key feature of Cefotaxime's efficacy. Its longer half-life and synergistic action with the parent drug create a sustained and enhanced antibacterial profile [4] [1].
- **Tissue Penetration Validation:** The human brain abscess study provides strong evidence that both the parent drug and its metabolite reach the site of infection in meaningful concentrations, which is a vital consideration for antibiotic selection in deep-seated infections like brain abscesses [2].
- **Dosing Interval Implications:** The pharmacokinetic profile, particularly the metabolite's longer half-life, supports the use of extended dosing intervals (e.g., every 8 or 12 hours) without compromising efficacy, which can be advantageous in clinical practice [4].

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To cite this document: Smolecule. [comparative tissue penetration cefotaxime desacetylcefotaxime].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b525685#comparative-tissue-penetration-cefotaxime-desacetylcefotaxime>]

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